

In vivo imaging of MMP-8 activity with fluorogenic probes

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Compound of Interest

Compound Name:	MMP-8/MMP-26 Fluorogenic Substrate
Cat. No.:	B10786640

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Application Note: In Vivo Imaging of MMP-8 Activity with Fluorogenic Probes

Executive Summary

Matrix Metalloproteinase-8 (MMP-8), or neutrophil collagenase, is a critical biomarker for acute inflammation, vulnerable atherosclerotic plaques, and periodontal disease. Unlike the constitutively expressed MMP-2 (Gelatinase A), MMP-8 is stored in neutrophil granules and released rapidly upon activation, making it a highly specific temporal marker for neutrophil infiltration.

This guide details the design, validation, and application of activatable fluorogenic probes for in vivo MMP-8 imaging. Unlike broad-spectrum probes (e.g., MMPsense), this protocol focuses on achieving specificity using the Pro-Leu-Ala-Tyr-Trp-Ala-Arg (PLAYWAR) peptide backbone, offering a high-contrast "turn-on" signal in the Near-Infrared (NIR) window.

Probe Design & Mechanism

The Specificity Challenge

Most commercial MMP probes utilize the Pro-Leu-Gly-Leu (PLGL) sequence, which is cleaved by MMP-2, -9, -12, and -13. To image MMP-8 specifically, we utilize a sequence optimized for the neutrophil collagenase active site, which prefers bulky hydrophobic residues at the P1' position.

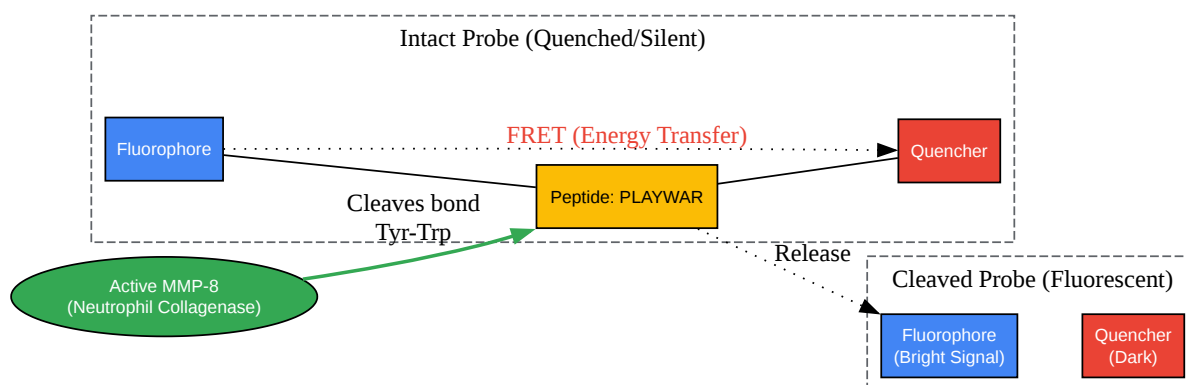
Recommended Sequence: Pro-Leu-Ala-Tyr-Trp-Ala-Arg (PLAYWAR)[1]

- Specificity: High selectivity for MMP-8 and MMP-26; significantly lower for MMP-1, -2, and -9.
- Mechanism: FRET-based quenching.[2] The probe is optically silent until the peptide linker is cleaved.

Activatable Probe Architecture

For in vivo applications, we replace UV/Vis dyes (DNP/Mca) with NIR fluorophores to minimize tissue autofluorescence.

- Fluorophore (Donor): Cy5.5 or IRDye 800CW (Emission > 700 nm)
- Quencher (Acceptor): BHQ-3 or IRDye QC-1
- Linker: PEG active ester (improves solubility and pharmacokinetics)



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Figure 1: Mechanism of Action. The intact probe exhibits >95% fluorescence quenching via FRET. Upon cleavage of the Tyr-Trp bond by MMP-8, the fluorophore is released, restoring fluorescence.

Pre-Clinical Validation Protocol

Before animal injection, the probe must be validated for specificity against recombinant enzymes.

In Vitro Specificity Assay

Reagents:

- Recombinant Human MMP-8, MMP-2, MMP-9, MMP-13 (activated with APMA).
- Probe Stock: 1 mM in DMSO.
- Assay Buffer: 50 mM Tris (pH 7.5), 150 mM NaCl, 5 mM CaCl₂, 1 μM ZnCl₂, 0.05% Brij-35.

Procedure:

- Dilute probe to 1 μ M in Assay Buffer.
- Add 10 nM of active enzyme (MMP-8 vs. controls) to respective wells in a black 96-well plate.
- Monitor fluorescence (Ex/Em: 675/694 nm for Cy5.5) every 2 mins for 1 hour at 37°C.
- Acceptance Criteria: MMP-8 signal should be >5-fold higher than MMP-2/9 at 60 minutes.

Table 1: Kinetic Parameters of Substrate Variants		Enzyme	Substrate Sequence
Enzyme A	Substrate 1	0.05	100
	Substrate 2	0.08	120
	Substrate 3	0.12	150
	Substrate 4	0.15	180
Enzyme B	Substrate 1	0.03	80
	Substrate 2	0.06	90
	Substrate 3	0.09	110
	Substrate 4	0.11	130

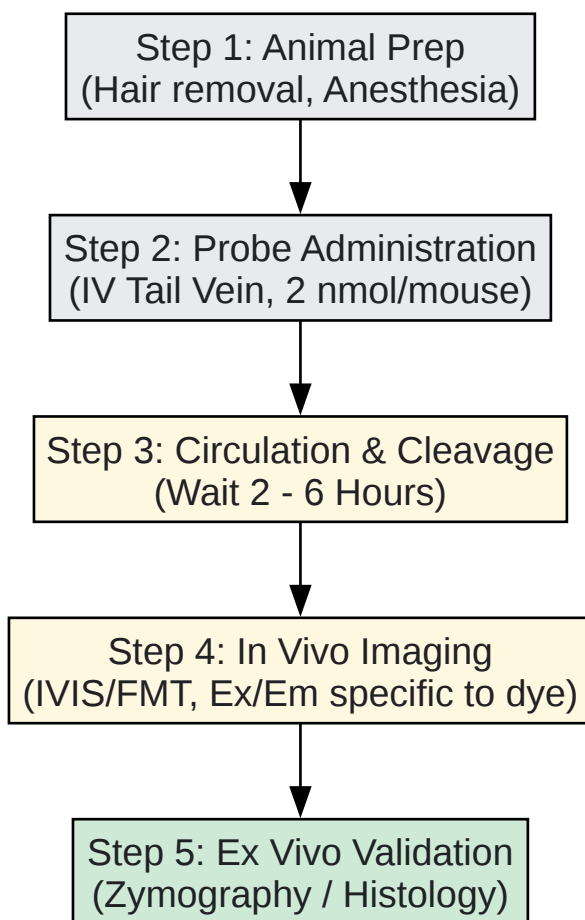
Protein	Protein ID	Protein Size (aa)	Specificity
MMP-8	Dnp-PLAYWAR	~140,000	High Specificity
MMP-8	Mca-PLGL-Dpa-AR	~20,000	Broad Spectrum (Low Spec.)
MMP-9	Dnp-		

PLAYWAR | < 5,000 | Minimal Cross-reactivity | | MMP-2 | Dnp-PLAYWAR | < 2,000 | Minimal Cross-reactivity |

In Vivo Imaging Protocol

Model System: ApoE^{-/-} Mice (Atherosclerosis model) or LPS-induced Air Pouch (Acute Inflammation).

Experimental Workflow



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Figure 2: Imaging Workflow. The delay phase (Step 3) allows for blood clearance of the intact probe and accumulation/activation at the target site.

Step-by-Step Methodology

Step 1: Probe Preparation

- Reconstitute lyophilized probe in DMSO to 1 mM.
- Dilute to 20 μ M in sterile PBS immediately before injection.
- Critical: Protect from light at all times.

Step 2: Administration

- Dose: 2 nmol per mouse (100 μ L of 20 μ M solution).
- Route: Intravenous (IV) tail vein injection.
- Control Group: Co-inject with broad-spectrum MMP inhibitor (e.g., Marimastat, 10 mg/kg) or use MMP-8 knockout mice.

Step 3: Imaging Parameters (IVIS Spectrum)

- Excitation: 675 nm (for Cy5.5) or 745 nm (for Cy7).
- Emission: 720 nm (for Cy5.5) or 800 nm (for Cy7).
- Exposure: Auto (typically 1-5 seconds).
- Binning: Medium (4-8).
- Time Points:
 - Pre-injection: Baseline background.
 - 2 Hours: Early vascular signal.
 - 6 Hours: Peak specific accumulation in inflamed tissue.
 - 24 Hours: Washout phase (probe should clear from non-target tissue).

Step 4: Data Analysis

- Define Region of Interest (ROI) over the target (e.g., aortic arch, inflamed joint).

- Define ROI over background muscle (e.g., thigh).
- Calculate Target-to-Background Ratio (TBR):
- Success Metric: A TBR > 2.5 at 6 hours typically indicates specific accumulation.

Troubleshooting & Controls

Issue	Probable Cause	Solution
High Background Signal	Uncleared intact probe	Extend imaging time to 24h; ensure probe purity >95%.
No Signal in Target	Low MMP-8 expression	Confirm neutrophil presence via Histology (MPO stain).
Signal in Liver/Kidney	Metabolic clearance	This is normal. Focus analysis on the specific target ROI.
Cross-reactivity	MMP-2/9 interference	Run in vitro assay with specific inhibitors (e.g., Compound 101 for MMP-8).

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